

fenamidone CAS number and molecular formula for research

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Fenamidone: A Technical Guide for Researchers

CAS Number: 161326-34-7[1]

Molecular Formula: C₁₇H₁₇N₃OS[1]

This technical guide provides an in-depth overview of **fenamidone**, a fungicide belonging to the imidazolinone chemical class. It is intended for researchers, scientists, and drug development professionals, offering detailed information on its mechanism of action, experimental protocols, and key data points.

Core Physicochemical and Fungicidal Data

The following table summarizes key quantitative data for **fenamidone**, providing a quick reference for its chemical properties and efficacy against a key oomycete pathogen.



Parameter	Value	Reference
CAS Number	161326-34-7	[1]
Molecular Formula	C17H17N3OS	[1]
Molar Mass	311.40 g/mol	
Melting Point	137 °C	_
EC₅₀ against Phytophthora infestans	Statistically higher than 6_A1 genotype, but in line with previous sensitivity testing.	[2]

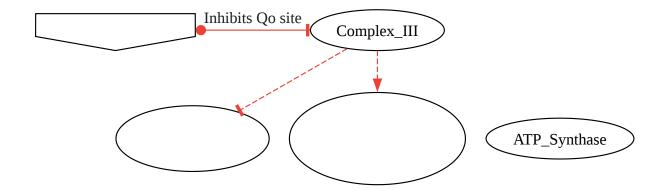
Mechanism of Action: Inhibition of Mitochondrial Respiration

Fenamidone's primary mode of action is the inhibition of the mitochondrial electron transport chain (ETC) at Complex III, also known as the cytochrome bc₁ complex. It is classified as a Quinone outside Inhibitor (QoI), binding to the Qo site of cytochrome b. This binding blocks the transfer of electrons from ubiquinol to cytochrome c, a critical step in the generation of the proton gradient across the inner mitochondrial membrane.

The disruption of the ETC leads to two major downstream cellular effects:

- Inhibition of ATP Synthesis: The blockage of electron flow prevents the pumping of protons
 across the inner mitochondrial membrane, dissipating the membrane potential and thereby
 inhibiting the production of ATP by ATP synthase. This energy deficit severely impacts
 essential cellular processes.
- Increased Production of Reactive Oxygen Species (ROS): The interruption of the electron
 flow at Complex III can lead to the premature leakage of electrons to molecular oxygen,
 resulting in the formation of superoxide radicals and other reactive oxygen species. This can
 induce oxidative stress and damage to cellular components.





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Caption: Fenamidone inhibits Complex III of the mitochondrial ETC.

Experimental Protocols

This section provides detailed methodologies for key experiments relevant to the study of **fenamidone**.

In Vitro Fungicide Efficacy Assay against Oomycetes

This protocol is adapted from established methods for testing the sensitivity of oomycetes to fungicides using a mycelial growth inhibition assay.

- a. Materials:
- Oomycete culture (e.g., Phytophthora infestans)
- Appropriate culture medium (e.g., Rye A agar)
- **Fenamidone** stock solution (in a suitable solvent like DMSO)
- Sterile petri dishes (90 mm)
- Sterile cork borer (5 mm diameter)
- Incubator
- b. Procedure:

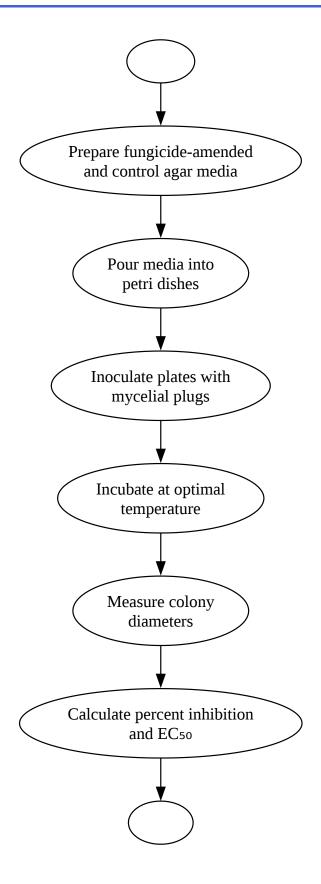
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- Prepare the culture medium and autoclave. Allow it to cool to 45-50°C.
- Add the appropriate volume of **fenamidone** stock solution to the molten agar to achieve the
 desired final concentrations. Also, prepare control plates with the solvent alone.
- Pour the amended and control agar into sterile petri dishes and allow them to solidify.
- Using a sterile cork borer, take mycelial plugs from the actively growing edge of a fresh oomycete culture.
- Place one mycelial plug in the center of each petri dish.
- Incubate the plates at the optimal temperature for the specific oomycete in the dark.
- Measure the colony diameter at regular intervals until the mycelium on the control plate reaches the edge of the dish.
- Calculate the percentage of growth inhibition for each **fenamidone** concentration compared to the control.
- Determine the EC₅₀ value by plotting the percentage of inhibition against the logarithm of the **fenamidone** concentration.





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Caption: Workflow for in vitro fungicide efficacy testing.



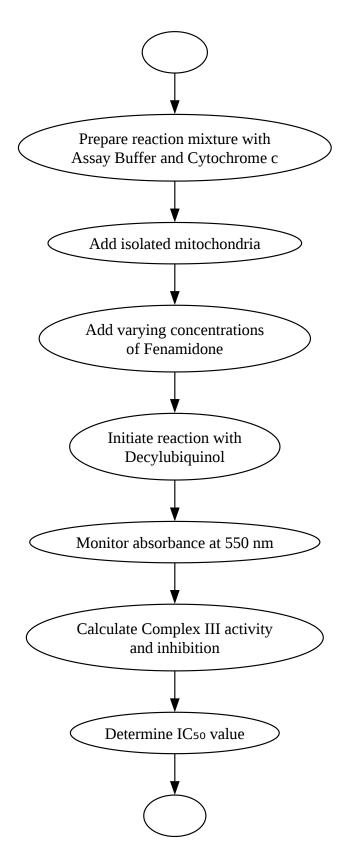
Mitochondrial Complex III Activity Assay

This protocol outlines a spectrophotometric method to measure the activity of Complex III and its inhibition by **fenamidone**.

- a. Materials:
- Isolated mitochondria from the target organism
- Assay Buffer (e.g., 50 mM potassium phosphate, pH 7.4, 1 mM EDTA)
- Cytochrome c (from bovine heart)
- Decylubiquinol (as substrate)
- Fenamidone stock solution (in DMSO)
- Spectrophotometer
- b. Procedure:
- Prepare a reaction mixture containing Assay Buffer and cytochrome c.
- Add a known amount of the isolated mitochondrial suspension to the reaction mixture in a cuvette.
- To test for inhibition, add varying concentrations of **fenamidone** to the reaction mixture and pre-incubate for a few minutes.
- Initiate the reaction by adding the substrate, decylubiquinol.
- Immediately monitor the increase in absorbance at 550 nm, which corresponds to the reduction of cytochrome c.
- The rate of cytochrome c reduction is proportional to the activity of mitochondrial Complex III.
- Calculate the percentage of inhibition for each **fenamidone** concentration.



• Determine the IC₅₀ value by plotting the percentage of inhibition against the logarithm of the **fenamidone** concentration.





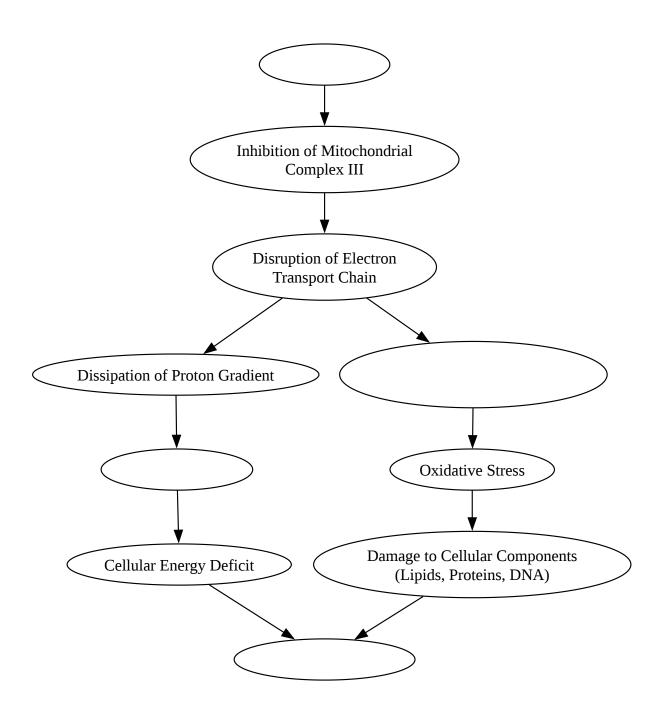
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Caption: Workflow for Mitochondrial Complex III Activity Assay.

Downstream Cellular Effects of Complex III Inhibition

The inhibition of mitochondrial Complex III by **fenamidone** initiates a cascade of downstream cellular events that contribute to its fungicidal activity. A logical representation of these events is depicted below.





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Caption: Downstream effects of **fenamidone**-induced Complex III inhibition.



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References

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